

# Application Note: Quantification of (R)-Carbinoxamine in Plasma Samples

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## Compound of Interest

Compound Name: Carbinoxamine maleate, (R)-

Cat. No.: B15188262

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## Introduction

Carbinoxamine is a first-generation antihistamine that exists as a racemic mixture of two enantiomers, (R)-carbinoxamine (dexcarbinoxamine) and (S)-carbinoxamine (levocarbinoxamine). The pharmacological activity of carbinoxamine resides primarily in the (R)-enantiomer. Therefore, the stereoselective quantification of (R)-carbinoxamine in plasma is crucial for pharmacokinetic, pharmacodynamic, and toxicokinetic studies. This application note provides a detailed protocol for the quantification of (R)-carbinoxamine in plasma samples using a chiral High-Performance Liquid Chromatography-tandem Mass Spectrometry (HPLC-MS/MS) method.

## Principle

This method utilizes a chiral stationary phase to achieve chromatographic separation of the (R) and (S) enantiomers of carbinoxamine. Following separation, the analytes are detected by tandem mass spectrometry, which provides high sensitivity and selectivity. An internal standard (IS) is used to ensure accuracy and precision.

## Quantitative Data Summary

The following tables summarize the quantitative performance of the described method for the enantioselective analysis of carbinoxamine.

Table 1: Calibration Curve and Linearity[1]

Parameter	(+)-Carbinoxamine	(-)-Carbinoxamine
Concentration Range	0.1 - 100 ng/mL	0.1 - 100 ng/mL
Correlation Coefficient (r)	> 0.99	> 0.99

Table 2: Accuracy and Precision[1]

Quality Control (QC) Level	Accuracy (%)	Intra-day Precision (%RSD)	Inter-day Precision (%RSD)
Low QC	87.4 - 113.8	< 9.4	< 9.4
Medium QC	87.4 - 113.8	< 9.4	< 9.4
High QC	87.4 - 113.8	< 9.4	< 9.4

Table 3: Recovery[2]

Analyte	Mean Extraction Recovery (%)
(d)-Carbinoxamine	103.8 ± 1.5
(l)-Carbinoxamine	94.5 ± 1.8
Internal Standard (Pargaverine)	96.35

## Experimental Protocols

### Materials and Reagents

- (R)-Carbinoxamine and (S)-Carbinoxamine reference standards
- Internal Standard (e.g., Pargaverine hydrochloride[2] or a stable isotope-labeled carbinoxamine)
- HPLC-grade acetonitrile, methanol, n-hexane, isopropanol, ethanol, and water

- Ammonia solution and diethyl amine
- Human plasma (with anticoagulant, e.g., K2-EDTA)
- Solid Phase Extraction (SPE) cartridges or liquid-liquid extraction solvents

## Instrumentation

- High-Performance Liquid Chromatography (HPLC) system
- Chiral HPLC column (e.g., Chiralpak ID[1] or amylose tris(5-chloro-2-methylphenylcarbamate) column[2])
- Tandem mass spectrometer with an electrospray ionization (ESI) source

## Sample Preparation (Liquid-Liquid Extraction)[2]

- To 500  $\mu$ L of plasma sample in a polypropylene tube, add 50  $\mu$ L of internal standard working solution.
- Add 200  $\mu$ L of 5% ammonia solution and vortex for 30 seconds.
- Add 3 mL of extraction solvent (e.g., a mixture of n-hexane and isopropanol).
- Vortex for 5 minutes.
- Centrifuge at 4000 rpm for 10 minutes.
- Transfer the upper organic layer to a clean tube.
- Evaporate the solvent to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100  $\mu$ L of the mobile phase.
- Inject an aliquot into the HPLC-MS/MS system.

## Chromatographic and Mass Spectrometric Conditions

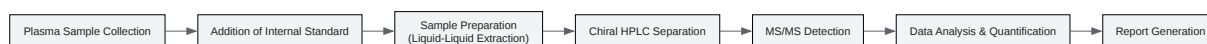
HPLC Conditions[1]

- Column: Chiralpak ID
- Mobile Phase: Acetonitrile : Water : Ammonia solution (90:10:0.1, v/v/v)
- Flow Rate: 0.8 mL/min
- Column Temperature: 25°C
- Injection Volume: 10 µL

#### Mass Spectrometric Conditions

- Ionization Mode: Electrospray Ionization (ESI), Positive
- Multiple Reaction Monitoring (MRM) Transitions:
  - Carbinoxamine: m/z 291.1 → 167.1
  - Internal Standard (Pargaverine): m/z 338.1 → 167.0

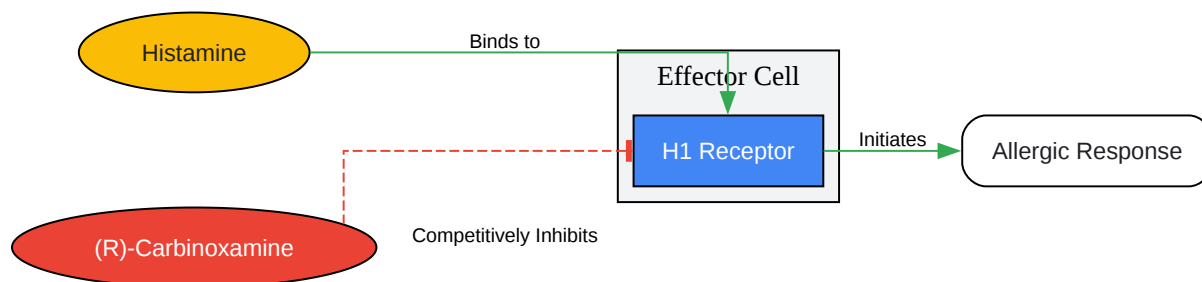
## Experimental Workflow Diagram



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Caption: Workflow for the quantification of (R)-Carbinoxamine in plasma.

## Signaling Pathway Diagram (Mechanism of Action)



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Caption: Competitive inhibition of the H1 receptor by (R)-Carbinoxamine.

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## References

- 1. Chiral separation of five antihistamine drug enantiomers and enantioselective pharmacokinetic study of carbinoxamine in rat plasma by HPLC-MS/MS - New Journal of Chemistry (RSC Publishing) [pubs.rsc.org]
- 2. researchgate.net [researchgate.net]
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